

Spectroscopic Characterization of Tetrahydroharman: Application Notes and Protocols

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Compound of Interest

Compound Name: *Tetrahydroharman*

CAS No.: 525-40-6

Cat. No.: B1205185

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Introduction

Tetrahydroharman (THH), a prominent member of the β -carboline alkaloid family, has garnered significant interest within the scientific community due to its diverse pharmacological activities, including its potential as a neuroprotective agent. Found in various plant species and also endogenously in mammals, THH's biological effects are intrinsically linked to its unique chemical structure. A thorough spectroscopic characterization is paramount for its unambiguous identification, purity assessment, and for understanding its interactions with biological targets.

This document provides a comprehensive overview of the spectroscopic properties of **Tetrahydroharman**, including detailed data from Ultraviolet-Visible (UV-Vis) Spectroscopy, Fourier-Transform Infrared (FT-IR) Spectroscopy, Nuclear Magnetic Resonance (NMR) Spectroscopy, and Mass Spectrometry (MS). Detailed experimental protocols are provided to

aid in the replication of these analyses. Furthermore, a proposed signaling pathway for the neuroprotective effects of THH is illustrated to provide context for its biological activity.

Spectroscopic Data of Tetrahydroharman

The following tables summarize the key quantitative data obtained from the spectroscopic analysis of **Tetrahydroharman**.

Table 1: UV-Visible Spectroscopic Data

Solvent	λ_{max} (nm)	Molar Absorptivity (ϵ)
Methanol	~275, ~220	Not Reported

Note: Specific molar absorptivity data for **Tetrahydroharman** is not readily available in the literature. The λ_{max} values are based on the typical absorbance of tetrahydro- β -carboline.

Table 2: Infrared (FT-IR) Spectroscopic Data (KBr Pellet)

Wavenumber (cm^{-1})	Assignment	Intensity
~3400	N-H Stretch (Indole)	Strong, Broad
~3300	N-H Stretch (Piperidine)	Medium, Broad
~2925	C-H Stretch (Aliphatic)	Strong
~2850	C-H Stretch (Aliphatic)	Strong
~1620	C=C Stretch (Aromatic)	Medium
~1460	C-H Bend (Aliphatic)	Medium
~1340	C-N Stretch	Medium
~740	C-H Bend (Ortho-disubstituted benzene)	Strong

Note: The peak positions are approximate and can vary slightly based on the sample preparation and instrument.

Table 3: ^1H NMR Spectroscopic Data (CDCl_3 , 400 MHz)

Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment
~7.50	d	7.8	H-5
~7.30	d	8.0	H-8
~7.15	t	7.5	H-6
~7.10	t	7.5	H-7
~4.20	q	6.5	H-1
~2.90	m	-	H-3
~2.80	m	-	H-4
~1.50	d	6.5	1-CH ₃
~1.90	br s	-	N-H (Piperidine)
~8.10	br s	-	N-H (Indole)

Note: Chemical shifts are referenced to residual solvent signals (CDCl_3 : δ 7.26 ppm). Signal multiplicities are abbreviated as: s (singlet), d (doublet), t (triplet), q (quartet), m (multiplet), br (broad).

Table 4: ^{13}C NMR Spectroscopic Data (CDCl_3 , 100 MHz)

Chemical Shift (δ , ppm)	Assignment
~136.5	C-9a
~132.0	C-4a
~127.5	C-5a
~121.5	C-7
~119.5	C-6
~118.0	C-5
~110.5	C-8
~106.0	C-4b
~49.0	C-1
~42.0	C-3
~22.0	C-4
~21.0	1-CH ₃

Note: Chemical shifts are referenced to the solvent signal (CDCl₃: δ 77.16 ppm).

Table 5: Mass Spectrometry Data (Electron Ionization - EI)

m/z	Relative Intensity (%)	Proposed Fragment
172	40	[M] ⁺
171	100	[M-H] ⁺
157	85	[M-CH ₃] ⁺
144	30	[M-C ₂ H ₄] ⁺ (RDA)
143	50	[M-C ₂ H ₅] ⁺
115	25	[C ₉ H ₇] ⁺

Note: The fragmentation pattern can be influenced by the ionization method and energy.

Experimental Protocols

UV-Visible Spectroscopy

Objective: To determine the absorption maxima of **Tetrahydroharman**.

Methodology:

- Sample Preparation: Prepare a stock solution of **Tetrahydroharman** in spectroscopic grade methanol at a concentration of 1 mg/mL. From the stock solution, prepare a series of dilutions (e.g., 1, 2, 5, 10 µg/mL) in the same solvent.
- Instrumentation: Use a double-beam UV-Vis spectrophotometer.
- Data Acquisition:
 - Use a quartz cuvette with a 1 cm path length.
 - Use methanol as the blank reference.
 - Scan the samples over a wavelength range of 200-400 nm.
 - Record the absorbance spectra for each concentration.
- Data Analysis: Identify the wavelength of maximum absorbance (λ_{max}).

Fourier-Transform Infrared (FT-IR) Spectroscopy

Objective: To identify the functional groups present in **Tetrahydroharman**.

Methodology:

- Sample Preparation (KBr Pellet Method):
 - Grind 1-2 mg of dry **Tetrahydroharman** with approximately 100-200 mg of dry, spectroscopic grade potassium bromide (KBr) using an agate mortar and pestle until a fine, homogeneous powder is obtained.[\[1\]](#)[\[2\]](#)

- Transfer the powder to a pellet press and apply pressure (typically 8-10 tons) for several minutes to form a transparent or semi-transparent pellet.^[1]
- Instrumentation: Use a Fourier-Transform Infrared (FT-IR) spectrometer.
- Data Acquisition:
 - Place the KBr pellet in the sample holder of the spectrometer.
 - Acquire the spectrum over a range of 4000-400 cm^{-1} .
 - Perform a background scan with an empty pellet holder or a blank KBr pellet.
- Data Analysis: Identify the characteristic absorption bands and assign them to the corresponding functional groups.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To elucidate the chemical structure of **Tetrahydroharman** by analyzing the ^1H and ^{13}C NMR spectra.

Methodology:

- Sample Preparation:
 - Dissolve approximately 5-10 mg of **Tetrahydroharman** in 0.6-0.7 mL of deuterated chloroform (CDCl_3) in a standard 5 mm NMR tube.
 - Ensure the sample is fully dissolved and the solution is clear.
- Instrumentation: Use a 400 MHz (or higher) NMR spectrometer.
- Data Acquisition:
 - Acquire a ^1H NMR spectrum. Typical parameters include a spectral width of 12-16 ppm, a sufficient number of scans for a good signal-to-noise ratio, and a relaxation delay of 1-2 seconds.

- Acquire a ^{13}C NMR spectrum. Typical parameters include a spectral width of 220-250 ppm, proton decoupling, and a longer relaxation delay (e.g., 2-5 seconds) to ensure accurate integration of quaternary carbons.
- Data Analysis:
 - Process the spectra (Fourier transform, phase correction, and baseline correction).
 - Reference the chemical shifts to the residual solvent peak (CDCl_3 : $\delta\text{H} = 7.26$ ppm, $\delta\text{C} = 77.16$ ppm).
 - Analyze the chemical shifts, signal multiplicities, coupling constants, and integrations to assign the signals to the respective protons and carbons in the **Tetrahydroharman** molecule.

Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern of **Tetrahydroharman**.

Methodology:

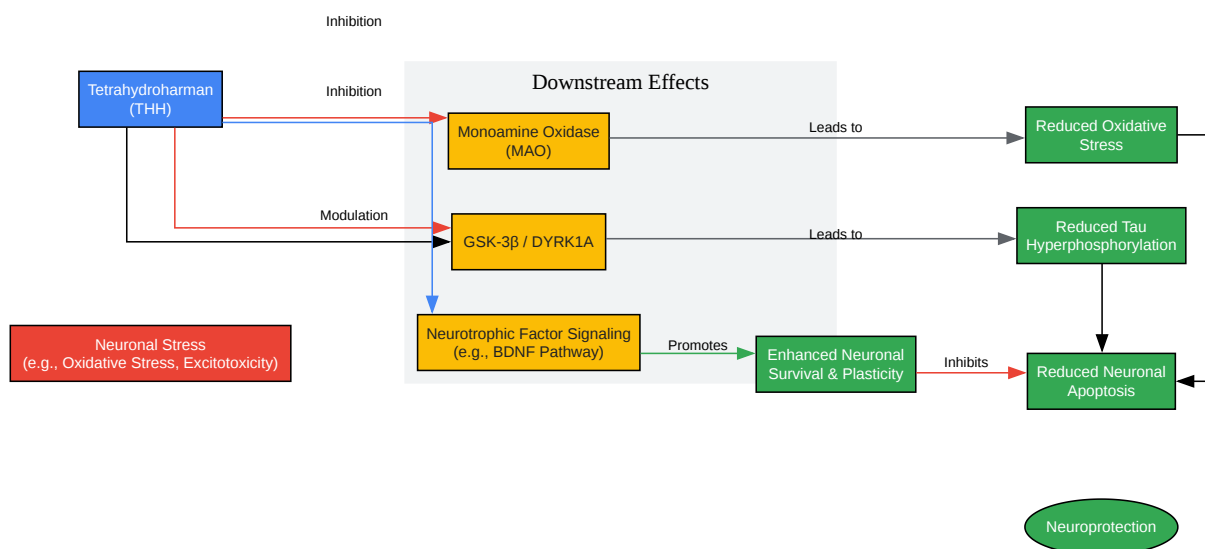
- Sample Introduction: Introduce a dilute solution of **Tetrahydroharman** in a suitable volatile solvent (e.g., methanol or acetonitrile) into the mass spectrometer via direct infusion or through a gas chromatograph (GC-MS) or liquid chromatograph (LC-MS).
- Instrumentation: Use a mass spectrometer with an Electron Ionization (EI) source.
- Data Acquisition:
 - Set the ionization energy to 70 eV.
 - Acquire the mass spectrum over a suitable m/z range (e.g., 50-300 amu).
- Data Analysis:
 - Identify the molecular ion peak ($[\text{M}]^+$).

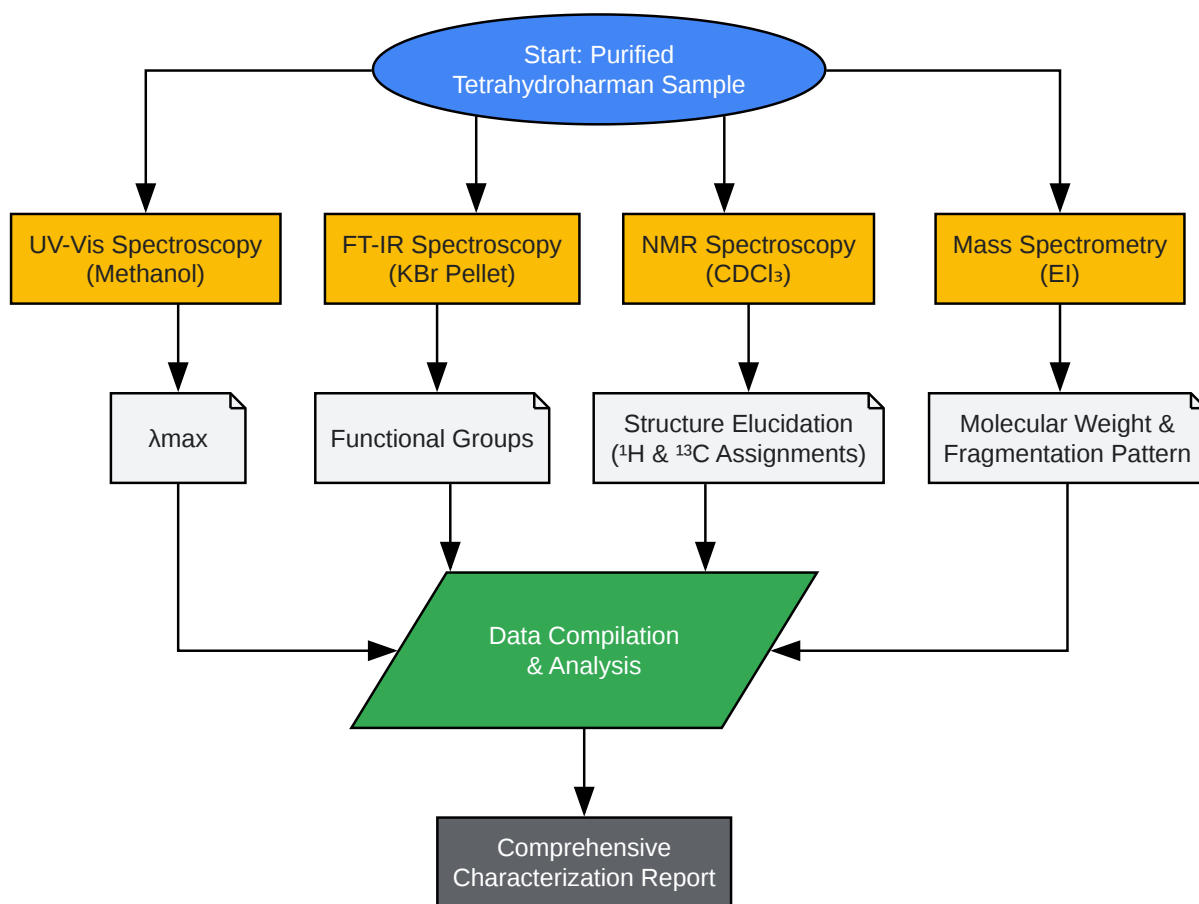
- Analyze the fragmentation pattern, identifying the major fragment ions and proposing their structures. A key fragmentation pathway for tetrahydro- β -carboline is a retro-Diels-Alder (RDA) reaction.

Signaling Pathway and Experimental Workflow

Neuroprotective Signaling Pathway of Tetrahydroharman

Tetrahydroharman is known to exert neuroprotective effects through various mechanisms. While it displays a low affinity for serotonin receptors, its neuroprotective actions are thought to be mediated through the modulation of several signaling cascades.[3] Related β -carboline alkaloids, such as harmine, have been shown to provide neuroprotection by inhibiting monoamine oxidase (MAO), which reduces oxidative stress, and by inhibiting kinases like GSK-3 β and DYRK1A, which are implicated in tau hyperphosphorylation and neuronal apoptosis.[2] Furthermore, modulation of neurotrophic factor signaling, such as the Brain-Derived Neurotrophic Factor (BDNF) pathway, is another proposed mechanism.[2]





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